

# Essential Safety and Logistical Information for Handling 4-Bromobenzaldehyde-13C6

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## Compound of Interest

Compound Name: 4-Bromobenzaldehyde-13C6

Cat. No.: B12408855

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This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **4-Bromobenzaldehyde-13C6** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier: **4-Bromobenzaldehyde-13C6** Intended Use: For laboratory research and development purposes.

## Hazard Identification and Classification

4-Bromobenzaldehyde is classified as a hazardous substance. While this guide is specific to the 13C6 isotopically labeled version, the safety precautions for the unlabeled compound are directly applicable.

- Acute Toxicity (Oral): Category 4 - Harmful if swallowed.[1][2]
- Skin Irritation: Category 2 - Causes skin irritation.[1][2][3][4]
- Eye Irritation: Category 2 - Causes serious eye irritation.[1][2][3][4]
- Specific Target Organ Toxicity (Single Exposure): Category 3 - May cause respiratory irritation.[1][2][3][4]

Signal Word: Warning[1][3]

## Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[1][2][3]

## Physical and Chemical Properties

Property	Value
Molecular Formula	$^{13}\text{C}_6\text{C}_1\text{H}_5\text{BrO}$
Appearance	White to off-white solid
Melting Point	55 - 58 °C (131 - 136.4 °F)[2][3]
Flash Point	108 °C (226.4 °F) - closed cup[5]
Solubility	Insoluble in water

## Operational Plan: Safe Handling and Storage

A systematic approach is essential when working with **4-Bromobenzaldehyde- $^{13}\text{C}_6$**  to minimize risk.

## Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[1][6]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

**Personal Protective Equipment (PPE):** A comprehensive PPE strategy is mandatory to prevent skin, eye, and respiratory exposure.

PPE Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields or a full-face shield. <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves for integrity before each use. <a href="#">[6]</a>	Prevents skin contact and irritation.
Skin and Body Protection	Laboratory coat, long-sleeved clothing. Consider a chemical-resistant apron for larger quantities. <a href="#">[3]</a> <a href="#">[7]</a>	Minimizes the risk of skin exposure from spills or splashes.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge and a particulate filter is recommended if dust or aerosols are generated. <a href="#">[3]</a> <a href="#">[6]</a>	Protects against inhalation of irritating dust or vapors.

#### Handling Procedures:

- **Preparation:** Before handling, ensure all necessary PPE is worn correctly. Clear the workspace of any unnecessary items.
- **Dispensing:** Carefully weigh and dispense the solid compound in a fume hood to avoid generating dust. Use non-sparking tools.[\[1\]](#)
- **Solution Preparation:** When preparing solutions, slowly add the compound to the solvent to prevent splashing.
- **Post-Handling:** Thoroughly wash hands and any exposed skin with soap and water after handling.[\[6\]](#)[\[8\]](#)

#### Storage:

- Store in a tightly closed, properly labeled container.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)

- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[9\]](#)
- Protect from light and moisture.[\[4\]](#)[\[9\]](#)

## Disposal Plan: Waste Management

Proper disposal of **4-Bromobenzaldehyde-13C6** and its containers is critical to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it requires specific disposal procedures.

### Waste Segregation:

- Halogenated Organic Waste: All solid waste contaminated with **4-Bromobenzaldehyde-13C6** and any solutions containing it must be collected in a designated, labeled hazardous waste container for halogenated organic compounds.[\[10\]](#)[\[11\]](#)
- Do Not Mix: Do not mix halogenated waste with non-halogenated organic waste, as this significantly increases disposal costs and complexity.[\[12\]](#)[\[13\]](#)

### Disposal Procedure:

- Collection: Collect all waste materials (unused product, contaminated consumables like gloves and wipes) in a compatible, sealed, and clearly labeled container. The label should include "Hazardous Waste" and the chemical name.[\[6\]](#)[\[11\]](#)
- Storage of Waste: Store the waste container in a designated satellite accumulation area within the laboratory, away from general work areas.
- Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Follow all institutional and local regulations for hazardous waste disposal.[\[3\]](#)
- Contaminated Packaging: Dispose of the original container as hazardous waste, even if it appears empty, as it may contain residual chemical.[\[6\]](#)

## Emergency Procedures

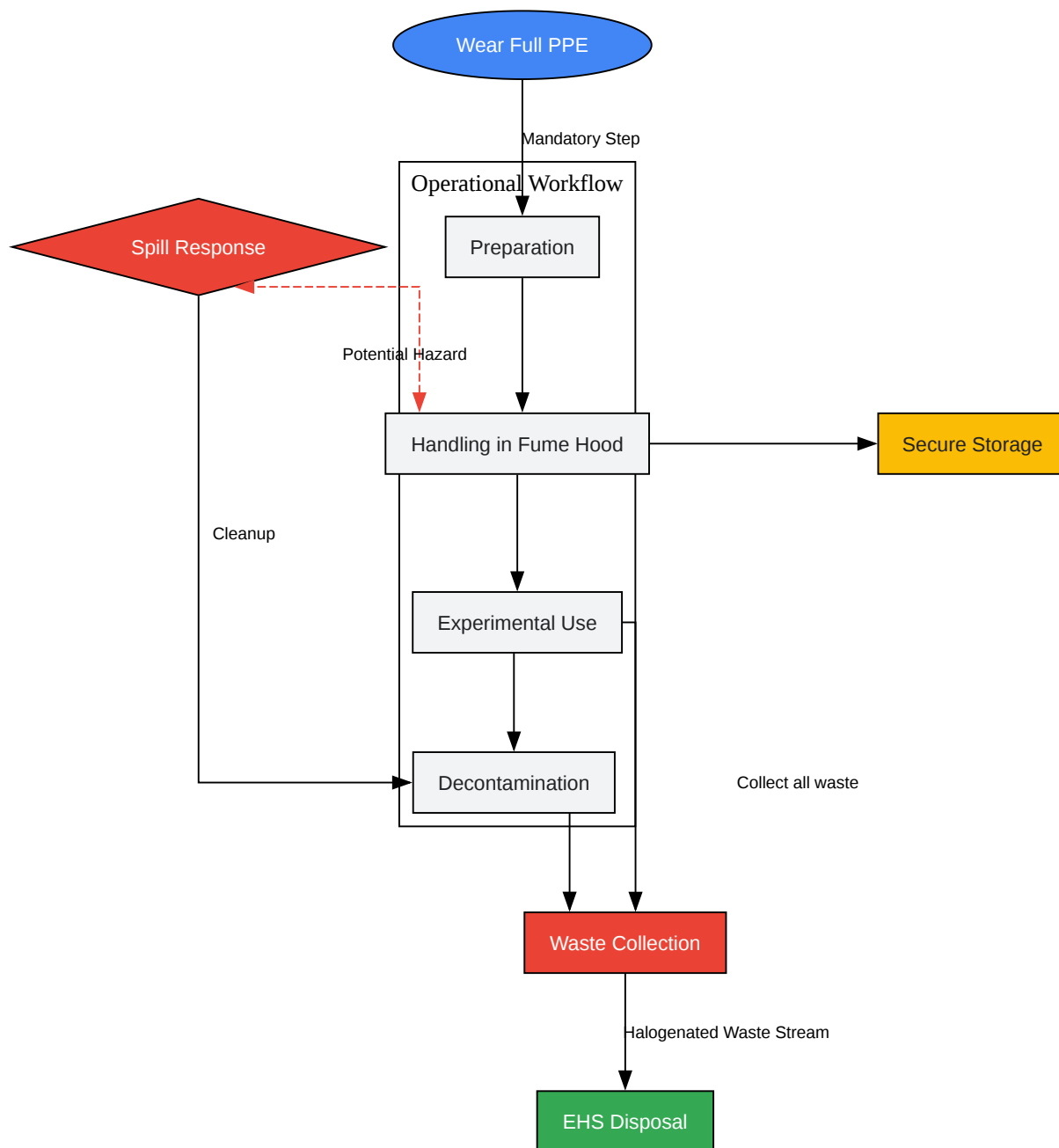
**Spills:**

- **Evacuate:** If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- **Control:** Prevent the spread of the material. For solid spills, avoid raising dust.
- **Cleanup:** Wearing appropriate PPE, cover the spill with an inert absorbent material. Carefully sweep or scoop the material into a labeled hazardous waste container.[\[6\]](#)[\[9\]](#)
- **Decontaminate:** Clean the spill area with an appropriate solvent and then soap and water.

**First Aid:**

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)[\[9\]](#)
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[4\]](#)[\[9\]](#)
- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[1\]](#)[\[4\]](#)[\[9\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)[\[9\]](#)

## Workflow for Safe Handling and Disposal



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Caption: Workflow for handling **4-Bromobenzaldehyde-13C6**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 4-Bromobenzaldehyde-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12408855#personal-protective-equipment-for-handling-4-bromobenzaldehyde-13c6]

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